

# physical and chemical properties of 2,4,6-trimethylbenzenesulfonohydrazide

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## Compound of Interest

|                |  |
|----------------|--|
| Compound Name: | 2,4,6-Trimethylbenzenesulfonohydrazide |
| Cat. No.:      | B098524                                |

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## An In-depth Technical Guide to 2,4,6-Trimethylbenzenesulfonohydrazide

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2,4,6-Trimethylbenzenesulfonohydrazide**, also known as mesitylenesulfonylhydrazide, is a versatile organic compound with significant applications in synthetic chemistry. Its unique structural features make it a valuable reagent, particularly in the formation of hydrazones and as a key component in reactions such as the Shapiro reaction. This technical guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols, and relevant reaction mechanisms to support its use in research and development.

## Physical and Chemical Properties

**2,4,6-Trimethylbenzenesulfonohydrazide** is a white to off-white crystalline powder.<sup>[1][2]</sup> It is stable under recommended storage conditions, typically in a cool, dark, and dry environment.

<sup>[1]</sup> The compound is slightly soluble in chloroform and methanol.<sup>[2][3]</sup>

## Data Presentation: Quantitative Properties

| Property          | Value  | Source(s) |
|-------------------|--|-----------|
| Molecular Formula | C <sub>9</sub> H <sub>14</sub> N <sub>2</sub> O <sub>2</sub> S | [4]       |
| Molecular Weight  | 214.28 g/mol   | [3][5]    |
| Melting Point     | 112-114 °C (with decomposition)                                | [1][5]    |
| Boiling Point     | 369.1 ± 52.0 °C (Predicted)                                    | [1][6]    |
| Density           | 1.217 g/cm <sup>3</sup> (Predicted)                            | [6]       |
| pKa               | 9.58 ± 0.10 (Predicted)  | [1][6]    |
| CAS Number        | 16182-15-3   | [4][5]    |

## Experimental Protocols

### Synthesis of 2,4,6-Trimethylbenzenesulfonohydrazide

The synthesis of **2,4,6-trimethylbenzenesulfonohydrazide** is achieved through the reaction of 2,4,6-trimethylbenzenesulfonyl chloride with hydrazine hydrate.

Materials:

- 2,4,6-trimethylbenzenesulfonyl chloride (1.0 eq)
- Hydrazine hydrate (80% solution, 2.1 eq)[7]
- Tetrahydrofuran (THF)
- Ethyl acetate
- Silica gel for column chromatography
- Chloroform
- Methanol

Procedure:[7]

- A solution of 80% hydrazine hydrate (2.1 equivalents) in tetrahydrofuran (THF) is prepared in a reaction vessel equipped with a stirrer and cooled to -8 °C.
- A solution of 2,4,6-trimethylbenzenesulfonyl chloride (1.0 equivalent) in THF is added slowly to the hydrazine hydrate solution while maintaining the temperature at -8 °C.
- The reaction mixture is stirred at -8 °C for 30 minutes.
- After 30 minutes, the reaction mixture is extracted with ethyl acetate.
- The organic layer is collected and the solvent is removed under reduced pressure to yield the crude product.
- The crude product is purified by column chromatography on silica gel using a mixture of chloroform and methanol (9.4:0.6) as the eluent.
- The fractions containing the pure product are collected and the solvent is evaporated to yield **2,4,6-trimethylbenzenesulfonyhydrazide**.

## Determination of Melting Point

The melting point is determined using a standard capillary melting point apparatus. A small amount of the crystalline solid is packed into a capillary tube, which is then placed in the apparatus. The temperature is gradually increased, and the range from the temperature at which the first drop of liquid appears to the temperature at which the entire solid has melted is recorded as the melting point. For **2,4,6-trimethylbenzenesulfonyhydrazide**, decomposition is observed at its melting point.[1][5]

## Determination of Density (for a solid)

The density of a solid can be determined by the displacement method.

Materials:

- A graduated cylinder
- A liquid in which the solid is insoluble (e.g., water, if the compound is insoluble)

- An analytical balance

Procedure:[8][9][10]

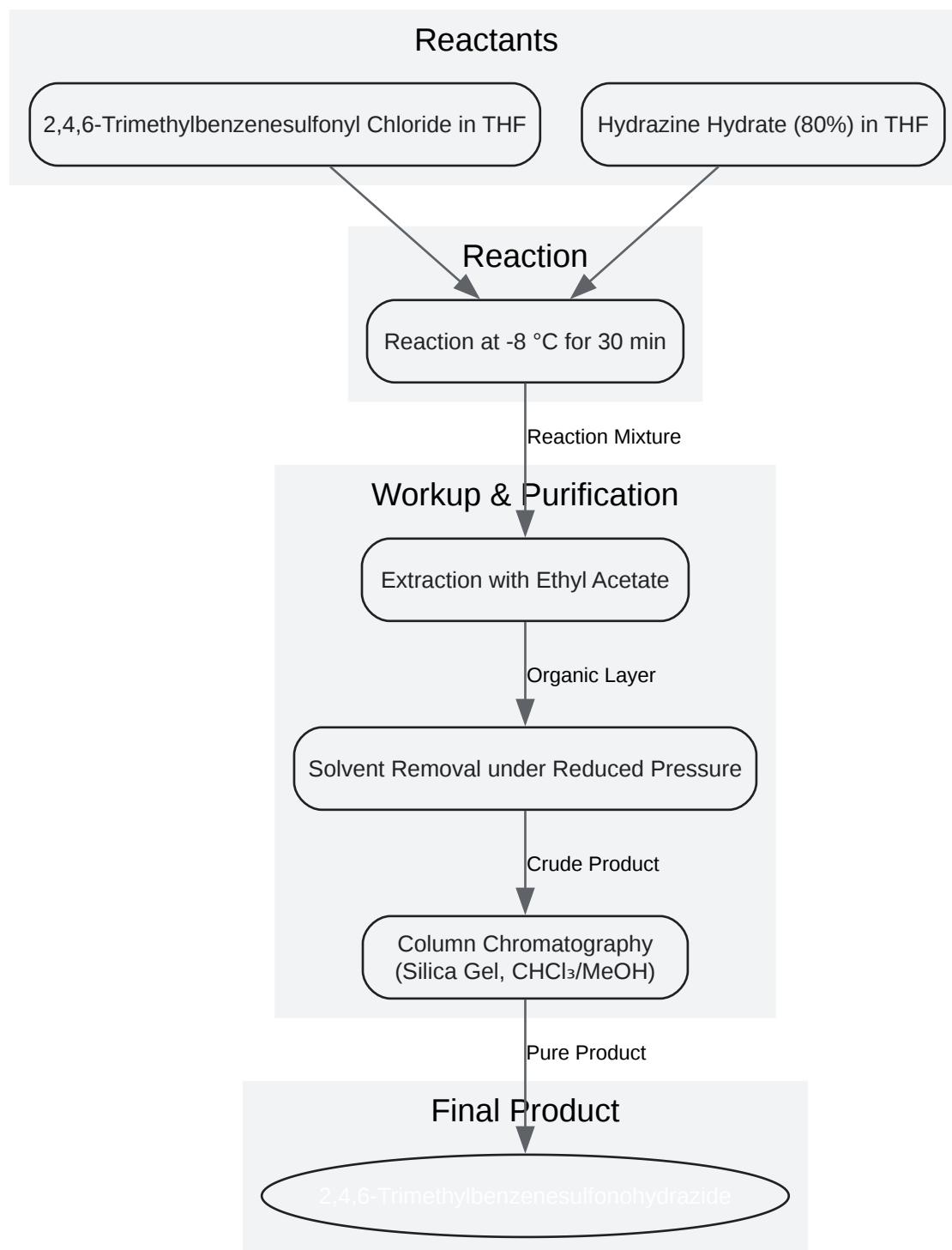
- Weigh a sample of **2,4,6-trimethylbenzenesulfonohydrazide** using an analytical balance to determine its mass.
- Fill a graduated cylinder with a known volume of a liquid in which the compound is insoluble.
- Carefully place the weighed solid into the graduated cylinder, ensuring it is fully submerged.
- The volume of the liquid will rise. The difference between the final and initial volume readings is the volume of the solid.
- Calculate the density by dividing the mass of the solid by its volume.

## Mandatory Visualizations

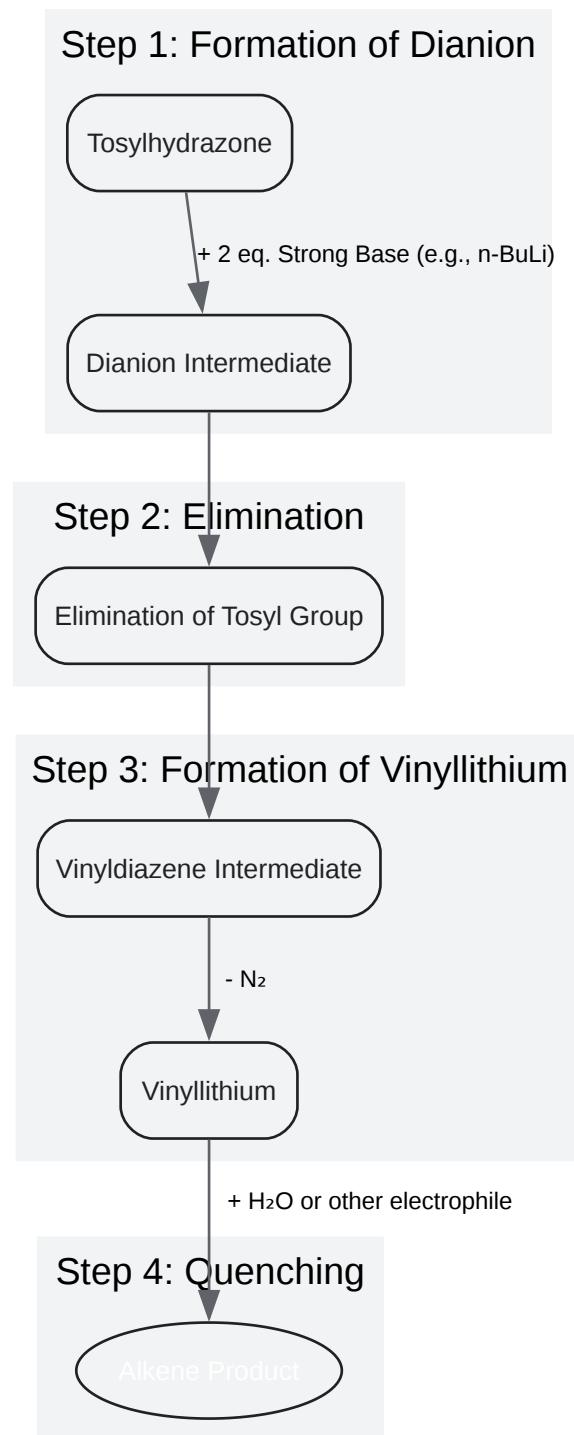
### Synthesis Workflow

The following diagram illustrates the workflow for the synthesis of **2,4,6-trimethylbenzenesulfonohydrazide**.

## Synthesis Workflow of 2,4,6-Trimethylbenzenesulfonohydrazide



## General Mechanism of the Shapiro Reaction

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